

# Introduction: The Strategic Value of Asymmetric Diamines in Synthesis

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## Compound of Interest

Compound Name: 5-(Diisopropylamino)amylamine

Cat. No.: B1334337

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In the landscape of modern organic synthesis and medicinal chemistry, the strategic selection of building blocks is paramount to the efficient construction of complex molecular architectures. Among these, diamines serve as foundational scaffolds and versatile linkers.<sup>[1][2]</sup> **5-(Diisopropylamino)amylamine**, also known as N<sup>1</sup>,N<sup>1</sup>-Bis(1-methylethyl)-1,5-pentanediamine, emerges as a particularly valuable intermediate.<sup>[3]</sup> Its structure, featuring a five-carbon aliphatic chain terminating in two distinct amine functionalities—a sterically hindered tertiary amine and an accessible primary amine—offers chemists a powerful tool for sequential and selective chemical transformations.

This guide provides a comprehensive technical overview of **5-(Diisopropylamino)amylamine**, exploring its physicochemical properties, synthetic pathways, and strategic applications. We will delve into the causality behind its utility, demonstrating how its unique structure can be leveraged to streamline synthetic routes for novel therapeutics and advanced materials. This document is intended for researchers, chemists, and drug development professionals seeking to harness the synthetic potential of this versatile intermediate.

## Physicochemical Properties and Structural Data

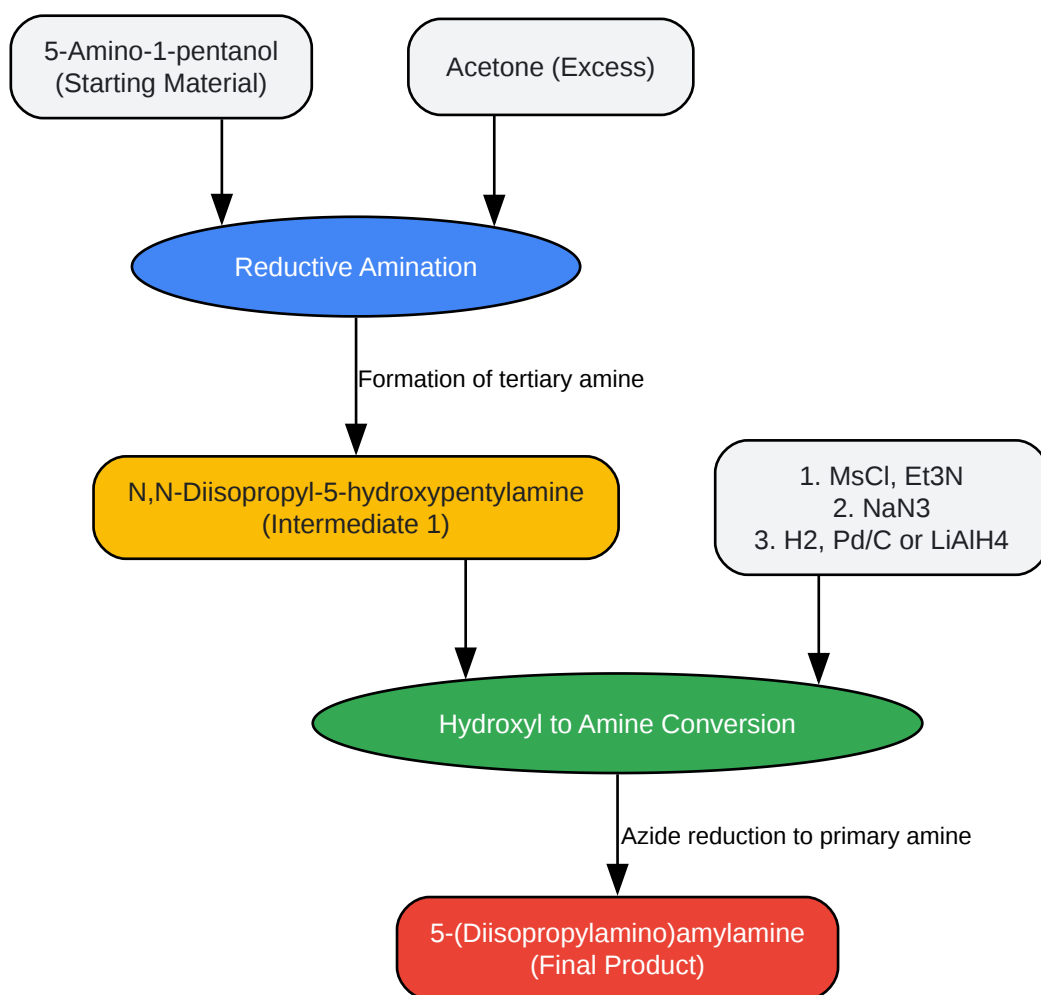
A thorough understanding of a chemical intermediate's physical and chemical properties is essential for its effective use in synthesis. The key data for **5-(Diisopropylamino)amylamine** are summarized below, providing a foundation for reaction planning and process development.<sup>[3][4]</sup>

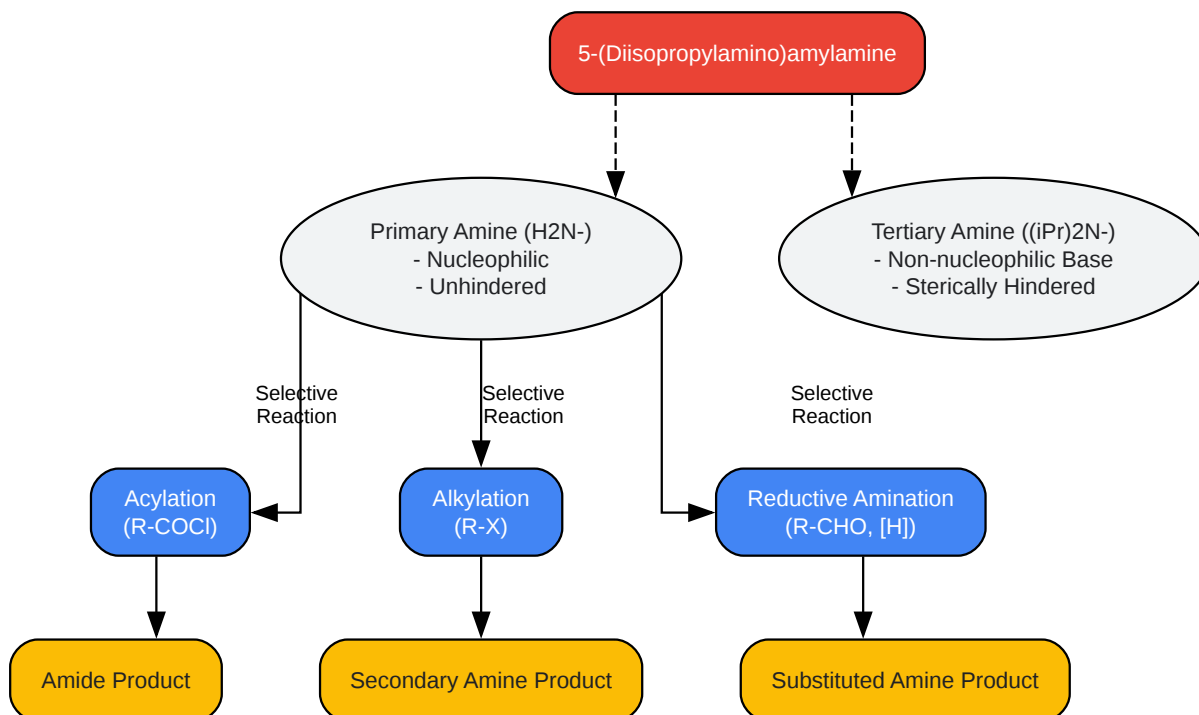
Property	Value	Reference
CAS Number	209803-40-7	[3][5]
Molecular Formula	C <sub>11</sub> H <sub>26</sub> N <sub>2</sub>	[3]
Molecular Weight	186.34 g/mol	[4][5]
Boiling Point	228.5 °C at 760 mmHg	[3]
Density	0.84 g/cm <sup>3</sup>	[3]
Refractive Index	1.455	[3]
Flash Point	90.3 °C	[3]
SMILES	<chem>CC(C)N(CCCCCN)C(C)C</chem>	
InChI Key	CIFBCEXYFFKMEB-UHFFFAOYSA-N	

## Synthetic Strategy: A Proposed Route

While numerous suppliers offer **5-(Diisopropylamino)amylamine** for research purposes, understanding its synthesis provides insight into its cost, potential impurities, and scalability.<sup>[5]</sup> A robust and logical approach to its synthesis involves a multi-step process starting from a commercially available precursor, such as 5-amino-1-pentanol. This strategy hinges on the selective N-alkylation of the primary amine followed by the conversion of the terminal hydroxyl group into a primary amine.

The diagram below outlines a proposed, efficient synthetic workflow.





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- 5. 5-(Diisopropylamino)amylamine | CymitQuimica [cymitquimica.com]

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